

Application Notes and Protocols for the FLAVOUR Study Utilizing AZD5718

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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These application notes provide a comprehensive overview of the FLAVOUR study protocol, a Phase IIa clinical trial designed to evaluate the efficacy, safety, and tolerability of **AZD5718** in patients with recent myocardial infarction. **AZD5718** is a novel, potent, and selective inhibitor of 5-lipoxygenase-activating protein (FLAP), which is crucial in the biosynthesis of leukotrienes, potent pro-inflammatory and vasoactive mediators implicated in the pathophysiology of atherosclerotic cardiovascular disease.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data from the FLAVOUR study protocol.

Table 1: Study Design and Population

Parameter	Description
Study Title	A Phase IIa, Randomized, Single-Blind, Placebo-Controlled, Multicenter, Parallel-Group Study to Evaluate the Efficacy, Safety, and Tolerability of Oral AZD5718 in Patients with Coronary Artery Disease (FLAVOUR)[4][6]
ClinicalTrials.gov ID	NCT03317002[3][7]
Study Population	Patients who have experienced a myocardial infarction (with or without ST-segment elevation) 7-28 days prior to randomization.[3][4]
Sample Size	129 patients were randomized, with 128 receiving treatment.[3][7]
Randomization Ratio	2:1:2 (AZD5718 200 mg : AZD5718 50 mg : Placebo)[3][4]

Table 2: Investigational Product and Dosing Regimen

Treatment Arm	Dosage	Administration	Duration
AZD5718 High Dose	200 mg[3][4]	Once daily, oral tablets[4]	4 or 12 weeks[3][4]
AZD5718 Low Dose	50 mg[3][4]	Once daily, oral tablets[4]	4 or 12 weeks[3][4]
Placebo	Matching placebo[4]	Once daily, oral tablets[4]	4 or 12 weeks[3][4]

Table 3: Key Efficacy Endpoints

Endpoint	Measurement	Timepoints
Primary Efficacy	Change in urine leukotriene E4 (uLTE4) levels[3][4]	4 and 12 weeks[3]
Key Secondary Efficacy	Change in coronary flow velocity reserve (CFVR)[3][4]	4 and 12 weeks[5]

Experimental Protocols

This section details the key methodologies employed in the FLAVOUR study.

2.1. Patient Selection Criteria

- Inclusion Criteria:
 - Patients aged 18 years or older.
 - Diagnosis of myocardial infarction (with or without ST-segment elevation) 7 to 28 days before randomization.[3][4]
 - Following percutaneous coronary intervention (PCI), stenosis of the left anterior descending (LAD) coronary artery must be less than 50%.[3][4]
 - Thrombolysis In Myocardial Infarction (TIMI) flow grade of ≥ 2 after PCI.[3][4]
- Exclusion Criteria:
 - A comprehensive list of exclusion criteria is detailed in the official study protocol.

2.2. Treatment Administration and Blinding

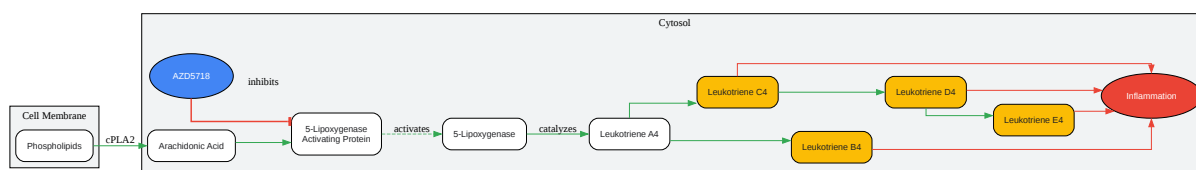
Enrolled participants receive either **AZD5718** (200 mg or 50 mg) or a matching placebo as once-daily oral tablets.[4] The study is single-blinded, where the participants are unaware of the treatment they are receiving.[3]

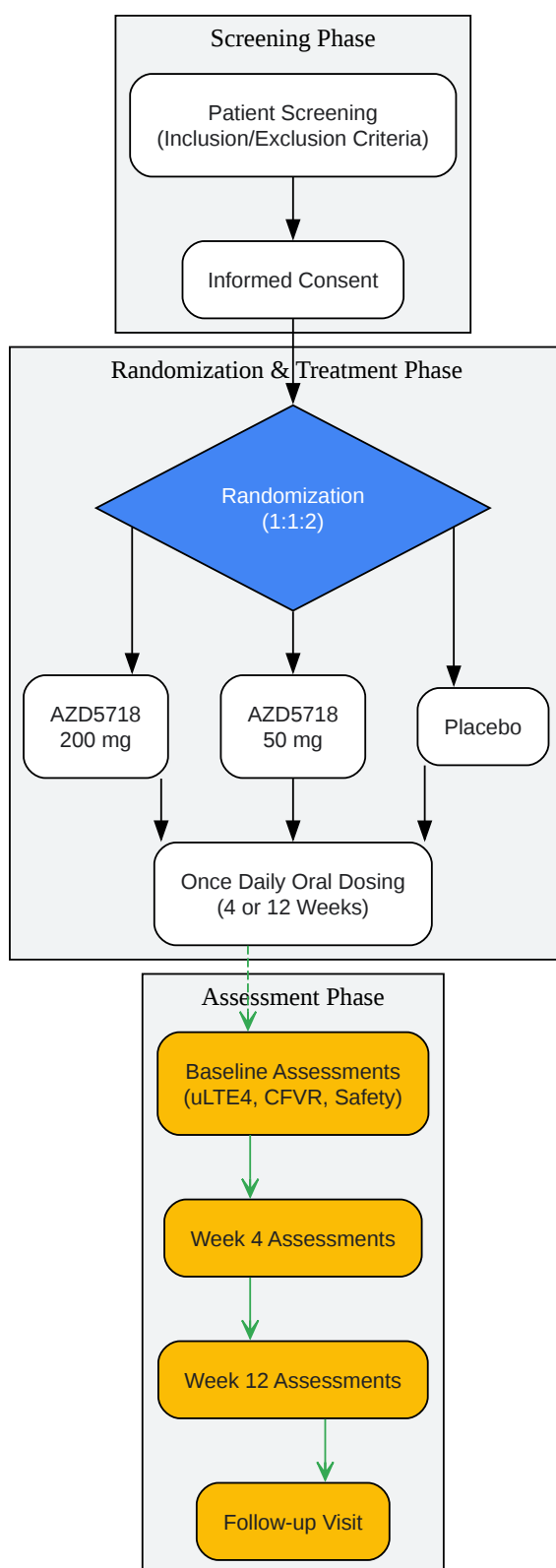
2.3. Efficacy and Safety Assessments

- Primary Efficacy Endpoint Assessment:
 - Urine samples are collected at baseline and at 4 and 12 weeks of treatment to measure the levels of leukotriene E4 (uLTE4).[3]
- Key Secondary Efficacy Endpoint Assessment:
 - Coronary flow velocity reserve (CFVR) is measured using transthoracic Doppler echocardiography at baseline and at 4 and 12 weeks.[3][4]
- Safety Assessments:
 - Adverse events (AEs) and serious adverse events (SAEs) are monitored throughout the study.
 - Vital signs, electrocardiograms (ECGs), and laboratory safety tests are performed at scheduled study visits.

Visualizations

3.1. **AZD5718** Mechanism of Action: Inhibition of the 5-Lipoxygenase Pathway





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